

DosatiLink-1 handling precautions

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Compound Focus: DosatiLink-1

Cat. No.: S12863473

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About DosatiLink-1

The table below summarizes the core information available for **DosatiLink-1**.

Property	Description
Bioactivity	Abelson murine leukemia (ABL) enzyme inhibitor [1].
CAS Number	2941512-37-2 [1].
Chemical Formula	C69H93Cl2F2N13O17S [1].
Molar Mass	1517.52 [1].
Storage	Store under the recommended conditions in the Certificate of Analysis [1].
Intended Use	For research use only, not for human use [1].

Handling Precautions & Safety

Based on its research-only classification and standard laboratory safety principles, the following general precautions are advised in the absence of a specific safety data sheet (SDS):

- **General Handling:** Always handle the product in a well-ventilated area, preferably within a fume hood. Use appropriate personal protective equipment (PPE) including lab coats, gloves, and safety goggles.
- **Storage:** Store the product only under the recommended conditions specified in its Certificate of Analysis (CoA). Storage conditions can vary, so consulting the CoA is critical [1].
- **Usage Restriction:** This product is strictly for research purposes and must not be administered to humans [1].
- **Documentation:** Always consult the product's Certificate of Analysis (CoA) and any available Safety Data Sheet (SDS) for the most accurate and detailed handling, storage, and safety information.

Troubleshooting & FAQs

Due to a lack of specific data, here are general troubleshooting approaches for working with biochemical inhibitors.

- **Q1: What should I do if the compound appears to be degraded or contaminated?**
 - **A:** Upon receipt, inspect the product visually. Note the storage conditions upon delivery and compare them to the CoA recommendations. Store it immediately under the correct conditions upon receipt [1].
- **Q2: What if the biological activity is lower than expected in my assays?**
 - **A:** Verify the preparation of your stock and working solutions. Ensure the storage conditions (e.g., temperature, exposure to light) have been meticulously maintained since the product was received, as improper storage is a common cause of compound degradation and loss of activity [1].
- **Q3: Where can I find the recommended conditions for storing this product?**
 - **A:** The specific storage conditions are provided in the product's Certificate of Analysis (CoA). This is the primary document to consult for this information [1].

Experimental Workflow Example

The following diagram illustrates a generalized workflow for using a research compound like **DosatiLink-1** in an experimental setting. This workflow emphasizes the critical safety and preparation steps.

General Workflow for Research Compound Use

A Note on Protocol Representation

Formalizing experimental protocols with semantic frameworks can significantly improve reproducibility and data integration. Research, such as the development of the SMART Protocols ontology, highlights the importance of structuring protocol information around key elements like Samples, Instruments, Reagents, and Objectives (the SIRO model) [2]. Adopting such practices in your documentation can enhance clarity and facilitate troubleshooting.

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References

1. - DosatiLink is an Abelson murine leukemia (ABL) enzyme inhibitor. 1 [peptidedb.com]

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